

Introduction: The Quinoline Scaffold as a Privileged Structure in Modern Chemistry

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Compound of Interest

Compound Name: *4-Bromo-8-methoxy-2,6-dimethylquinoline*

Cat. No.: *B15065421*

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The quinoline ring system, a bicyclic aromatic heterocycle, is a cornerstone of medicinal chemistry and materials science.^{[1][2]} Its rigid structure and the presence of a nitrogen atom confer unique electronic and steric properties, making it a "privileged scaffold" that appears in a multitude of natural products and synthetic compounds with a wide spectrum of biological activities.^[1] From the historical significance of quinine in combating malaria to the development of modern anticancer and antiviral agents, quinoline derivatives have consistently proven to be a fertile ground for discovery.^{[3][4]}

The functionalization of the quinoline core allows for the fine-tuning of a molecule's physicochemical properties, such as solubility, lipophilicity, and metabolic stability, as well as its specific interactions with biological targets.^[2] The introduction of substituents like halogens, alkoxy groups, and alkyl groups can dramatically alter a compound's therapeutic potential.^{[2][5]} **4-Bromo-8-methoxy-2,6-dimethylquinoline** (CAS 1378260-30-0) is a specific example of such a functionalized quinoline, designed to serve as a versatile intermediate in the synthesis of more complex molecules. The bromine atom at the 4-position provides a reactive handle for a variety of cross-coupling reactions, enabling the introduction of diverse molecular fragments.^{[6][7][8]} This guide provides a comprehensive overview of the synthesis, properties, and potential applications of this important building block.

Physicochemical Properties

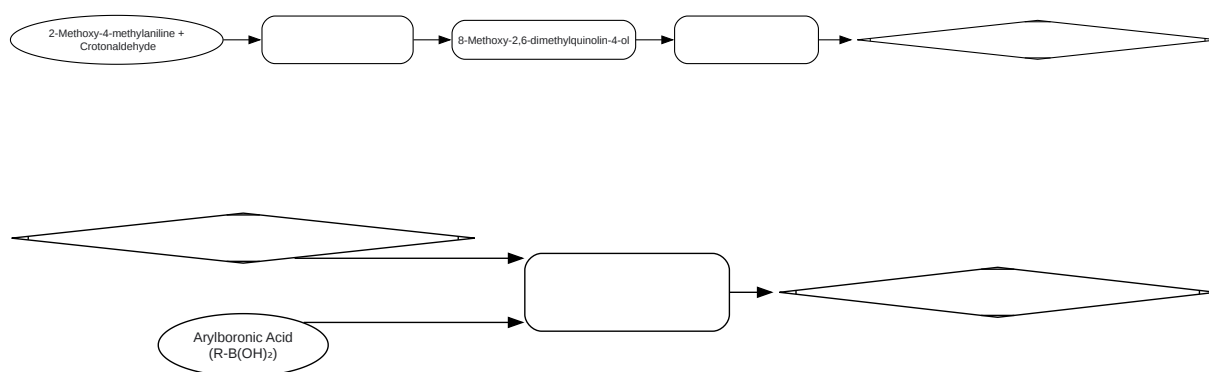
The predicted physicochemical properties of **4-Bromo-8-methoxy-2,6-dimethylquinoline** are summarized in the table below. These properties are crucial for understanding its behavior in chemical reactions and biological systems.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₂ BrNO	PubChem
Molecular Weight	266.13 g/mol	PubChem
Appearance	Off-white to pale yellow solid (predicted)	-
Melting Point	Not available (likely in the range of 100-150 °C based on related compounds)	-
Boiling Point	Not available	-
Solubility	Soluble in organic solvents like dichloromethane, chloroform, and ethyl acetate; insoluble in water (predicted)	-
XlogP	3.3 (predicted)	PubChem

Proposed Synthesis of 4-Bromo-8-methoxy-2,6-dimethylquinoline

The synthesis of **4-Bromo-8-methoxy-2,6-dimethylquinoline** can be envisioned through a two-step process: the construction of the quinoline core via a Doebner-von Miller reaction, followed by bromination.

Diagram of the Proposed Synthetic Pathway



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